

Meta-analysis of Laidlomycin Phenylcarbamate Studies in Finishing Steers: A Comparative Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Laidlomycin phenylcarbamate*

Cat. No.: *B1674329*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive meta-analysis of studies on **Laidlomycin Phenylcarbamate** (LPC) for use in finishing steers. It offers an objective comparison of LPC's performance against other ionophores and non-ionophore alternatives, supported by experimental data. Detailed methodologies of key experiments are included to facilitate replication and further research.

Performance Data Summary

The following tables summarize the quantitative data from a pivotal meta-analysis and other comparative studies on the effects of Laidlomycin Propionate (a salt of Laidlomycin) and other feed additives on the performance and carcass characteristics of finishing steers.

Table 1: Meta-analysis of Laidlomycin Propionate vs. Monensin Sodium in Finishing Steers

Parameter	Laidlomycin Propionate (LP)	Monensin Sodium (MS)	Mean Difference	P-value	Citation
Performance					
Average Daily Gain (ADG), live-adjusted (kg/day)	1.64	1.59	+0.05	<0.05	[1][2]
Average Daily Gain (ADG), carcass-adjusted (kg/day)	1.08	1.03	+0.05	<0.05	[1][2]
Dry Matter Intake (DMI) (kg/day)	9.84	9.20	+0.64	<0.05	[1][2]
Feed Efficiency (G:F), live-adjusted	0.167	0.173	-0.006	>0.05	[1][2]
Feed Efficiency (G:F), carcass-adjusted	0.110	0.112	-0.002	>0.05	[1][2]
Carcass Characteristics					
Hot Carcass Weight	370.3	358.5	+11.8	<0.05	[1][2]

(HCW) (kg)

Health					
Liver Abscesses (%)	Higher Incidence	Lower Incidence	-	<0.05	[1] [2]
Mortality (%)	No Significant Difference	No Significant Difference	-	>0.05	[1] [2]

Data compiled from the meta-analysis by Cernicchiaro et al. (2016), which included 17 studies, 135 pens, and 13,603 steers. In many of the compared trials, Laidlomycin Propionate was fed in combination with chlortetracycline, while Monensin Sodium was often combined with tylosin. The higher incidence of liver abscesses in the Laidlomycin Propionate group may be attributable to the differing antimicrobial partners.[\[1\]](#)[\[2\]](#)

Table 2: Comparative Performance of Laidlomycin Propionate, Other Ionophores, and Non-Ionophore Alternatives

Treatment	ADG (kg/d)	DMI (kg/d)	Feed Efficiency (G:F)	Key Findings	Citation
Laidlomycin Propionate (LP)	1.64	9.84	0.167	Increased ADG and DMI compared to Monensin.[1][2]	[1][2]
Monensin Sodium (MS)	1.59	9.20	0.173	Improved feed efficiency through reduced DMI.	[1][2]
Salinomycin	Increased ADG by up to 21% in some studies.	Variable	Improved feed conversion.	A potent ionophore showing significant gains.	[3]
Essential Oils	Similar to Monensin	Similar to Monensin	Similar to Monensin	A potential natural alternative with comparable performance.	[2]
Phytogenic Feed Additives	Similar to Monensin	Similar to Monensin	Slightly lower than Monensin	Showed comparable growth performance to Monensin in some studies.	[4]

Experimental Protocols

Meta-analysis Comparing Laidlomycin Propionate and Monensin Sodium (Cernicchiaro et al., 2016)

This section details the methodology typical of the studies included in the comprehensive meta-analysis.

- Objective: To quantify the effects of Laidlomycin Propionate (LP), alone or with chlortetracycline, compared to Monensin Sodium (MS), alone or with tylosin, on performance, health, and carcass traits in finishing steers.[1]
- Study Design: A systematic review and random-effects meta-analysis of 17 studies, comprising 135 pens and 13,603 steers.[1]
- Animal Model: Finishing steers in North American feedlots.[1]
- Treatments:
 - Laidlomycin Propionate (LP) at commercially approved dosages.
 - Monensin Sodium (MS) at commercially approved dosages.
 - Often, LP was administered with chlortetracycline, and MS with tylosin.[1]
- Data Collection:
 - Performance: Average Daily Gain (ADG), Dry Matter Intake (DMI), and Feed Efficiency (G:F) were measured.
 - Carcass: Hot Carcass Weight (HCW) was recorded.
 - Health: Incidence of liver abscesses and mortality rates were documented.[1]
- Statistical Analysis: Random-effects meta-analysis models were used to calculate mean differences and odds ratios to compare the effects of the treatments.[5]

General Protocol for Ionophore Efficacy Studies in Finishing Steers

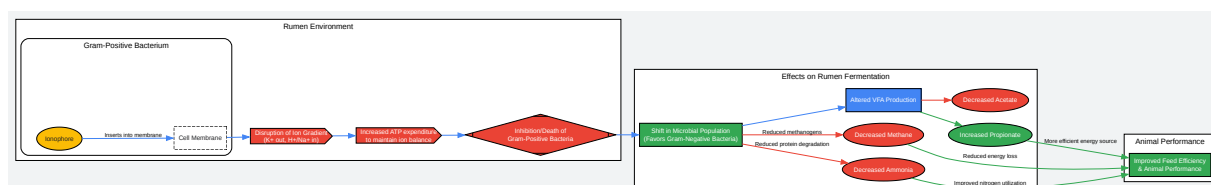
The following is a generalized experimental workflow for studies evaluating the efficacy of ionophores like **Laidlomycin Phenylcarbamate**.

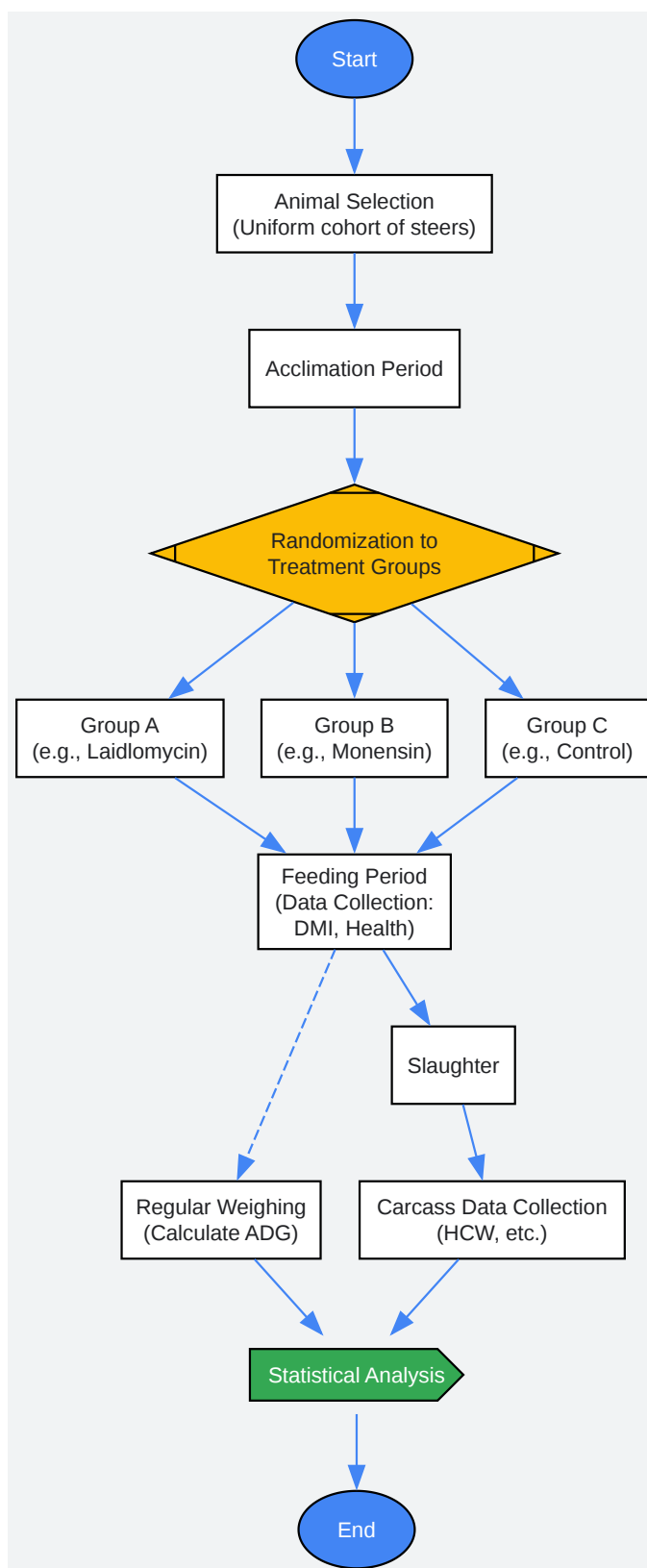
- **Animal Selection:** A cohort of finishing steers of similar breed, age, and weight are selected and allowed an acclimation period to the feedlot environment.
- **Randomization:** Steers are randomly allocated to treatment groups to minimize bias.
- **Dietary Formulation:** A high-energy finishing diet, typically corn-based, is formulated. The experimental ionophore is added to the diet of the treatment group(s), while the control group receives the same diet without the additive.
- **Feeding and Monitoring:**
 - Feed is provided ad libitum or at a restricted level, and daily intake is recorded.
 - Animals are weighed at regular intervals (e.g., every 28 days) to calculate ADG.
 - Health status is monitored daily.
- **Data Analysis:** At the conclusion of the trial, performance data (ADG, DMI, G:F) and carcass data are statistically analyzed to determine the effects of the treatment.

Visualizations

Signaling Pathway of Ionophores in the Rumen

The following diagram illustrates the mechanism of action of ionophores like **Laidlomycin Phenylcarbamate** in the rumen.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Monensin mode of action in the rumen - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. agproud.com [agproud.com]
- 3. researchgate.net [researchgate.net]
- 4. extension.okstate.edu [extension.okstate.edu]
- 5. nuffieldscholar.org [nuffieldscholar.org]
- To cite this document: BenchChem. [Meta-analysis of Laidlomycin Phenylcarbamate Studies in Finishing Steers: A Comparative Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1674329#meta-analysis-of-laidlomycin-phenylcarbamate-studies-in-finishing-steers]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com